

2-(Aminoethyl)-1-N-boc-piperidine safety and handling

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Compound of Interest

Compound Name: 2-(Aminoethyl)-1-N-boc-piperidine

Cat. No.: B1272298

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An In-depth Technical Guide to the Safety and Handling of **2-(Aminoethyl)-1-N-boc-piperidine**

This guide provides comprehensive safety and handling information for **2-(Aminoethyl)-1-N-boc-piperidine** (CAS No. 239482-98-5), intended for researchers, scientists, and professionals in drug development. The following sections detail hazard identification, protective measures, emergency protocols, and proper storage and disposal.

Chemical Identification and Physical Properties

Identifier	Value
Chemical Name	tert-butyl 2-(2-aminoethyl)piperidine-1-carboxylate
Common Synonyms	2-(Aminoethyl)-1-N-Boc-piperidine
CAS Number	239482-98-5[1][2]
Molecular Formula	C12H24N2O2
Molecular Weight	228.33 g/mol
Physical State	Information not consistently available
Melting Point	Information not available
Boiling Point	Information not available
Flash Point	Information not available
Solubility	Information not available

Hazard Identification and Classification

This chemical is classified as an irritant.[3] The primary hazards are associated with skin, eye, and respiratory tract irritation.[3][4]

Hazard Class	Hazard Statement
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation[4]
Serious Eye Damage/Eye Irritation (Category 2/2A/2B)	H319/H320: Causes serious eye irritation[4]
Respiratory Tract Irritation	R36/37/38: Irritating to eyes, respiratory system and skin[3]

GHS Pictogram:

- Irritant (Exclamation Mark)

Signal Word:

- Warning

Precautionary Statements:[4]

Code	Statement
P264	Wash hands and skin thoroughly after handling.
P280	Wear protective gloves/protective clothing/eye protection/face protection.
P302+P352	IF ON SKIN: Wash with plenty of soap and water.
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P332+P313	IF SKIN irritation occurs: Get medical advice/attention.
P337+P313	IF eye irritation persists: Get medical advice/attention.
P362	Take off contaminated clothing and wash before reuse.

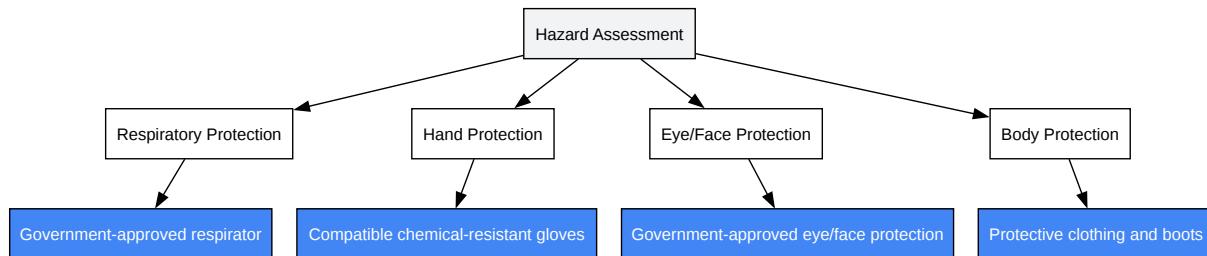
Experimental Protocols: Safe Handling and Storage

3.1. Engineering Controls

- Work should be conducted in a well-ventilated area.[4]
- Use a closed system or local exhaust ventilation to minimize direct exposure.[4]
- Ensure that a safety shower and eye wash station are readily accessible.[4]

3.2. Personal Protective Equipment (PPE)

A detailed workflow for PPE selection is illustrated in the diagram below.



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Caption: Personal Protective Equipment Selection Workflow.

- Respiratory Protection: A government-approved respirator should be used.[4]
- Hand Protection: Wear compatible, chemical-resistant gloves. Always inspect gloves before use and use proper removal techniques to avoid skin contact.[4]
- Eye/Face Protection: Use government-approved eye and face protection, such as safety glasses with side shields or a face shield.[4]
- Body Protection: Wear appropriate protective clothing and boots to prevent skin exposure.[4]

3.3. General Handling Procedures

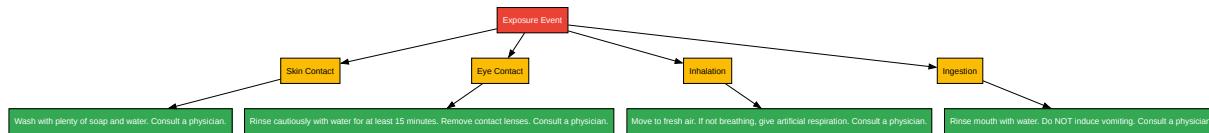
- Avoid breathing vapors.[4]
- Prevent contact with eyes, skin, and clothing.[4]
- Avoid prolonged or repeated exposure.[4]
- Wash hands and face thoroughly after handling.[4]

3.4. Storage Conditions

- Keep the container tightly closed and in an upright position.[4]
- Store in a dry and well-ventilated place.[4]
- Avoid overheating.[4]

Emergency Procedures

The following decision tree outlines the appropriate first aid response in case of exposure.



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Caption: First Aid Emergency Response Decision Tree.

4.1. First Aid Measures

- General Advice: In all cases of exposure, consult a physician and show them the Safety Data Sheet.[4]
- If Inhaled: Move the person to fresh air. If breathing is difficult, provide artificial respiration.[3]
- In Case of Skin Contact: Wash the affected area with soap and plenty of water.[3]
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes.[3]
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water.[3]

4.2. Accidental Release Measures

- Personal Precautions: Use the personal protective equipment outlined in Section 3.2.
- Environmental Precautions: Prevent the product from entering drains.[4]
- Methods for Cleaning Up: For spills, wipe dry and place the material in a sealed container for disposal. Ventilate the area and wash the spill site after the material has been collected.[4]

Stability and Reactivity

- Chemical Stability: The product is stable under recommended storage conditions.
- Conditions to Avoid: Incompatible materials.
- Incompatible Materials: Strong acids.[3]
- Hazardous Decomposition Products: Carbon oxides and nitrogen oxides (NOx).[3]

Toxicological Information

- Acute Toxicity: LD50/LC50 data are not available.[3]
- Carcinogenicity: Not listed as a carcinogen by ACGIH, IARC, NTP, or CA Prop 65.[3]
- Primary Routes of Exposure: Skin contact, eye contact, inhalation.
- Health Effects:
 - Skin: Causes skin irritation. May be harmful if absorbed through the skin.[3]
 - Eyes: Causes eye irritation.[3]
 - Inhalation: May be harmful if inhaled and may cause respiratory tract irritation.[3]
 - Ingestion: May cause irritation of the digestive tract. May be toxic if swallowed.[3]

Disposal Considerations

- Dispose of this material in accordance with all applicable federal, state, and local environmental regulations.[3]
- One method of disposal is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[3]

Transport Information

- This substance is considered to be non-hazardous for transport according to IATA, IMO, and RID/ADR regulations.[3]

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